

Safe Disposal of 3-Bromo-4-methylpyridine: A Procedural Guide

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Compound of Interest

Compound Name: 3-Bromo-4-methylpyridine

Cat. No.: B015001

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This guide provides essential safety and logistical information for the proper disposal of **3-Bromo-4-methylpyridine**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure personal safety and environmental compliance.

I. Immediate Safety and Handling Precautions

3-Bromo-4-methylpyridine is a combustible liquid that is toxic if swallowed or in contact with skin. It is also known to cause serious eye irritation, skin irritation, and potential respiratory irritation.[1][2] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE): Before handling **3-Bromo-4-methylpyridine**, ensure the following PPE is worn:

- Eye Protection: Tightly fitting safety goggles or a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[3]
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.[3]
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).

II. Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Experimental Protocol for Spill Neutralization and Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area and ensure adequate ventilation.[\[1\]](#)
- **Contain the Spill:** Prevent the spill from spreading and ensure it does not enter drains or waterways.[\[1\]](#)[\[4\]](#)
- **Absorb the Chemical:** Cover the spill with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[1\]](#)
- **Collect the Waste:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[5\]](#)
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.[\[1\]](#)
- **Dispose of Contaminated Materials:** All contaminated materials, including absorbent materials and cleaning supplies, must be placed in a sealed container and disposed of as hazardous waste.

III. Disposal of Unused 3-Bromo-4-methylpyridine

Disposal of unused **3-Bromo-4-methylpyridine** must be handled as hazardous chemical waste. It is imperative to adhere to all local, state, and federal regulations governing chemical waste disposal.[\[4\]](#)

Operational Disposal Plan:

- **Waste Collection:**
 - Collect unused **3-Bromo-4-methylpyridine** in its original container or a compatible, properly labeled hazardous waste container.

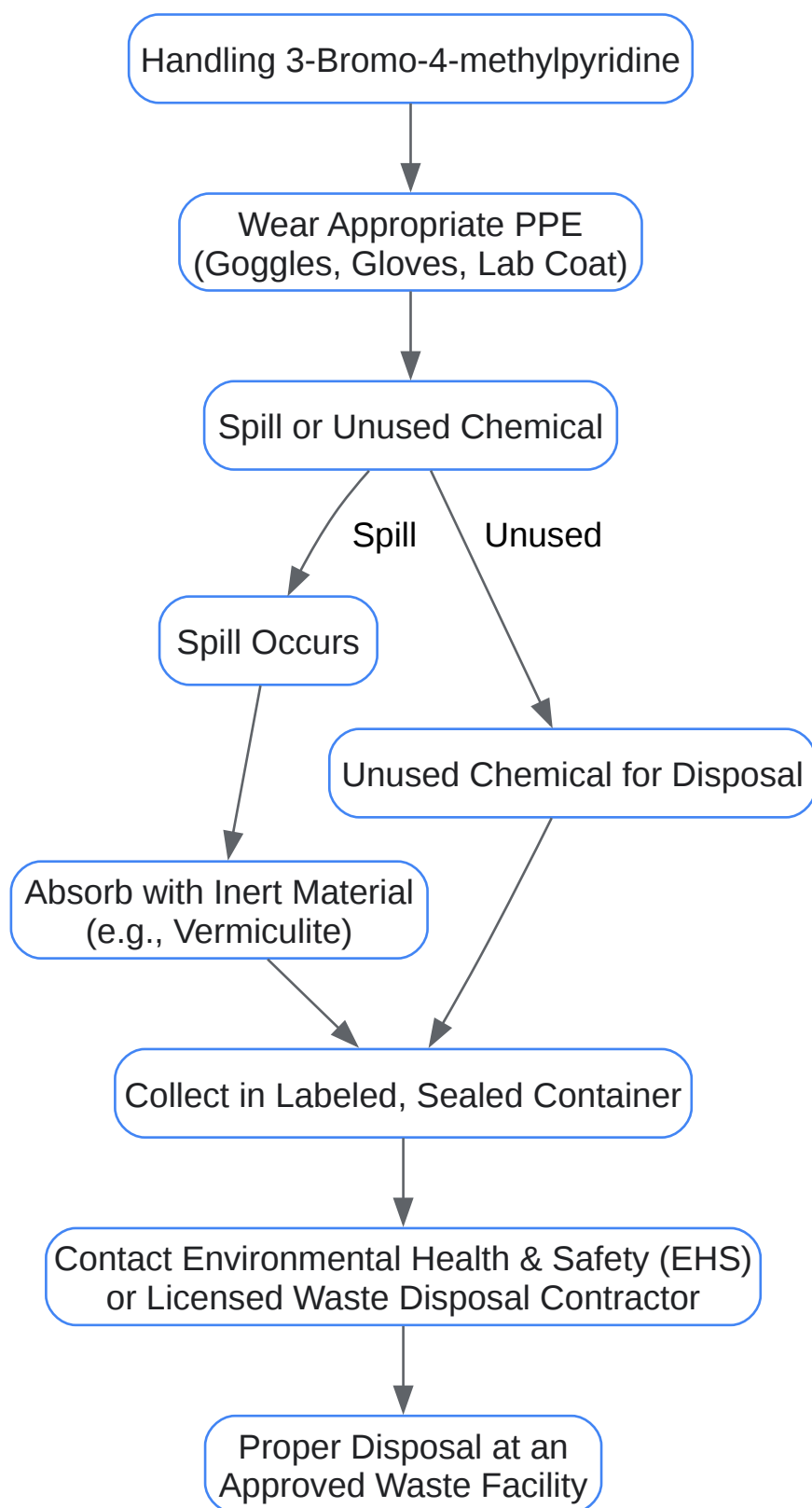
- Ensure the container is tightly sealed and stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[1]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name ("**3-Bromo-4-methylpyridine**"), and any associated hazard symbols (e.g., toxic, irritant).
- Storage:
 - Store the waste container in a designated hazardous waste accumulation area.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal at an approved waste disposal plant.^{[4][5]} Do not attempt to dispose of this chemical down the drain or with general laboratory trash.^[1]

IV. Quantitative Data Summary

Property	Value	Source
CAS Number	3430-22-6	^[1]
Molecular Formula	C6H6BrN	^[1]
Molecular Weight	172.02 g/mol	^[2]
Boiling Point	199-200 °C	
Density	1.549 g/mL at 25 °C	
Flash Point	79.4 °C (174.9 °F) - closed cup	

V. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-Bromo-4-methylpyridine**.



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Caption: Disposal workflow for **3-Bromo-4-methylpyridine**.

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